

Comprehensive Safety and Handling Guide for 2-Hydroxy-1-(4-methoxyphenyl)ethanone

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Compound of Interest

Compound Name:	2-Hydroxy-1-(4-methoxyphenyl)ethanone
Cat. No.:	B147056

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This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for handling **2-Hydroxy-1-(4-methoxyphenyl)ethanone** in a laboratory setting. Adherence to these guidelines is crucial for ensuring the safety of researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

When handling **2-Hydroxy-1-(4-methoxyphenyl)ethanone**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Table 1: Personal Protective Equipment (PPE) Requirements

Body Part	Required PPE	Specifications
Eyes/Face	Safety Goggles	Must be tightly fitting with side-shields, conforming to EN 166 (EU) or NIOSH (US) standards. [1]
Skin	Gloves	Impervious chemical-resistant gloves. Must be inspected prior to use. Proper glove removal technique should be followed.
Protective Clothing	Fire/flame resistant and impervious clothing. A complete suit protecting against chemicals is recommended. [2]	
Respiratory	Respirator	For nuisance exposures or when dust formation is likely, use a type P95 (US) or type P1 (EU EN 143) particle respirator. [2]

Operational Plan for Safe Handling

A systematic approach to handling **2-Hydroxy-1-(4-methoxyphenyl)ethanone** is essential to prevent accidents and exposure.

2.1. Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when dusts may be generated.[\[2\]](#)
- Ensure that eyewash stations and safety showers are in close proximity to the workstation.[\[3\]](#)

2.2. Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Inspect gloves for any signs of damage.
- Dispensing: Avoid creating dust when handling the solid form.[\[2\]](#) Use appropriate tools (e.g., spatula) for transferring the chemical.
- During Use: Avoid contact with skin, eyes, and clothing.[\[3\]](#) Do not eat, drink, or smoke in the handling area.[\[4\]](#)
- After Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.[\[3\]](#)

Disposal Plan

Proper disposal of **2-Hydroxy-1-(4-methoxyphenyl)ethanone** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Dispose of the chemical waste in accordance with local, state, and federal regulations. The substance should be disposed of at an approved waste disposal plant.[\[3\]](#)[\[5\]](#)
- Container Disposal: Do not reuse empty containers. Dispose of empty containers in the same manner as the chemical waste.
- Contaminated Materials: Any materials contaminated with **2-Hydroxy-1-(4-methoxyphenyl)ethanone**, such as gloves or paper towels, should be treated as hazardous waste and disposed of accordingly.

Emergency Procedures

In the event of an emergency, follow these procedures immediately.

Table 2: First-Aid Measures

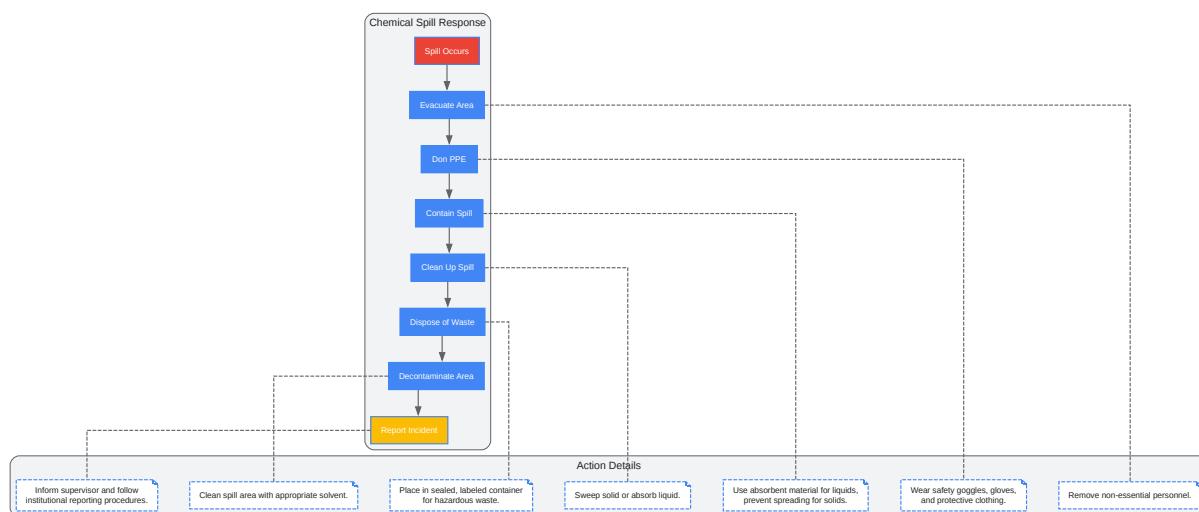
Exposure Route	First-Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.[3][5]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse. [3][5]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[3][5]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.[3][4]

4.1. Accidental Release Measures In case of a spill, follow these steps:

- Evacuate non-essential personnel from the area.
- Ensure adequate ventilation.
- Wear appropriate PPE as outlined in Table 1.
- Prevent further leakage or spillage if safe to do so.
- For solid spills, sweep up and shovel into a suitable container for disposal. Avoid creating dust.[2][5]
- For liquid spills, absorb with an inert material (e.g., sand, silica gel) and place in a sealed container for disposal.

- Clean the spill area thoroughly with a suitable solvent.

Below is a workflow diagram for handling a chemical spill.



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Caption: Workflow for responding to a chemical spill.

Physical and Chemical Properties

Understanding the properties of **2-Hydroxy-1-(4-methoxyphenyl)ethanone** is important for safe handling and storage.

Table 3: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₉ H ₁₀ O ₃
Appearance	White to Off-white crystalline solid[6]
Melting Point	36 - 39 °C / 96.8 - 102.2 °F[3]
Boiling Point	260 - 154 °C / 500 - 309.2 °F[3]
Flash Point	138 °C / 280.4 °F[3]
Vapor Pressure	0.01 mmHg @ 25 °C[3]
Storage	Store in a dry, cool, and well-ventilated place. Keep container tightly closed.[5]
Incompatible Materials	Strong oxidizing agents, Strong bases[3]

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